

Technical Guide to Butylparaben-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butylparaben-13C6*

Cat. No.: *B590557*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Butylparaben-13C6**, a stable isotope-labeled version of Butylparaben. This document covers its core technical data, synthesis, and primary applications, with a focus on its use in quantitative analytical methods.

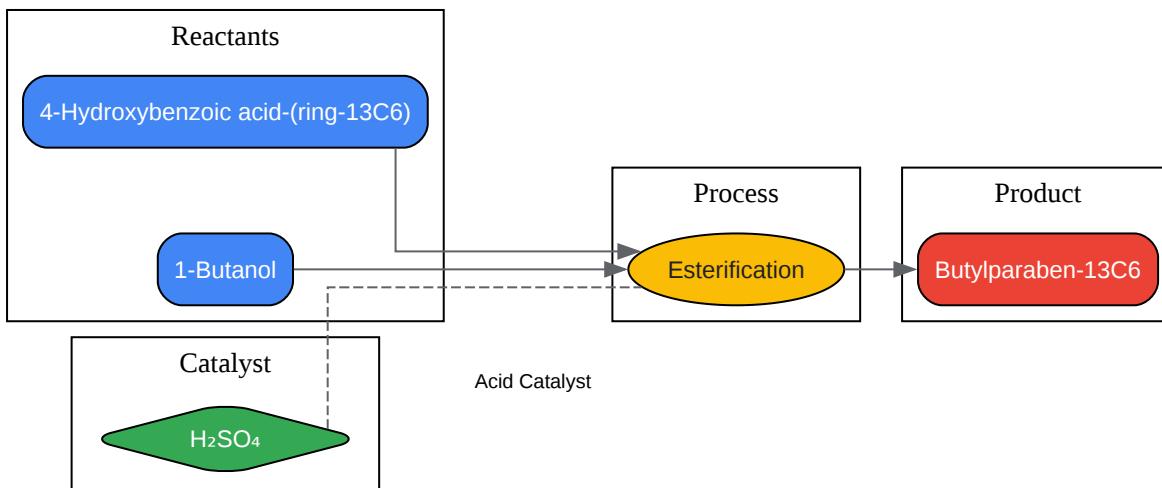
Core Technical Data

Butylparaben-13C6 is the isotopically labeled form of Butylparaben, where the six carbon atoms of the benzene ring are replaced with the Carbon-13 isotope. This labeling makes it an ideal internal standard for mass spectrometry-based quantification of Butylparaben in various matrices.

| Property | Value | References |
|---------------------|---|---|
| CAS Number | 1416711-53-9 | [1] [2] [3] [4] |
| Molecular Formula | C ₅ ¹³ C ₆ H ₁₄ O ₃ | [2] [3] |
| Molecular Weight | ~200.18 g/mol | [1] [2] [3] |
| Synonyms | Butyl 4-hydroxybenzoate-(ring-13C6), Butyl paraben-(ring-13C6), 4-Hydroxybenzoic acid-(ring-13C6) n-butyl ester | [1] [4] [5] |
| Appearance | White to off-white solid | [6] |
| Solubility | Slightly soluble in Chloroform, DMSO, Methanol | [5] |
| Storage Temperature | 2-8°C or -20°C | [2] [5] |
| Primary Application | Internal standard for quantitative analysis | [6] |

Synthesis of Butylparaben-13C6

The synthesis of **Butylparaben-13C6** follows the general principle of esterification. It is prepared by the reaction of 4-hydroxybenzoic acid-(ring-13C6) with 1-butanol in the presence of an acid catalyst, such as sulfuric acid. The unlabeled counterpart, Butylparaben, is produced industrially via this method.[\[7\]](#)[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: Synthesis of **Butylparaben-13C6** via esterification.

Experimental Protocols and Applications

The primary application of **Butylparaben-13C6** is as an internal standard in quantitative analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[6] Its chemical properties are nearly identical to the unlabeled Butylparaben, but its increased mass allows for clear differentiation in a mass spectrometer.

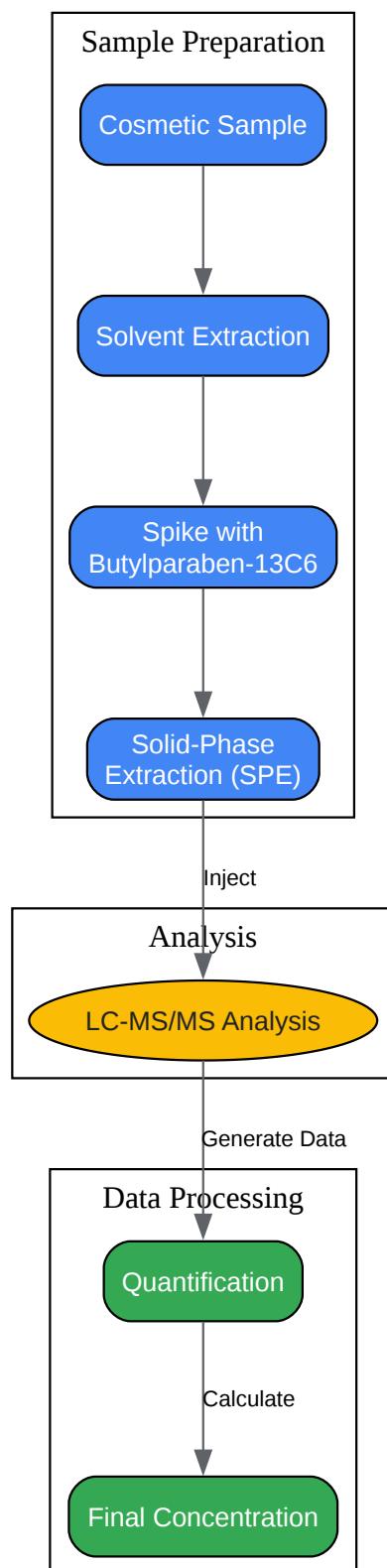
General Protocol for Quantification of Butylparaben in Cosmetic Samples using LC-MS/MS

This protocol outlines a general procedure for determining the concentration of Butylparaben in a cosmetic product.

- Sample Preparation:
 - Accurately weigh a known amount of the cosmetic sample.

- Perform a solvent extraction to isolate the parabens. A common solvent is ethanol or acetonitrile.
- Spike the extract with a known concentration of **Butylparaben-13C6** to serve as the internal standard.
- The sample may require a purification step, such as solid-phase extraction (SPE), to remove matrix interferences that could suppress the analyte signal.[9]

- LC-MS/MS Analysis:
 - Inject the prepared sample into an LC-MS/MS system.
 - The liquid chromatography step separates Butylparaben from other components in the sample.
 - The mass spectrometer is set to monitor the specific mass-to-charge (m/z) transitions for both Butylparaben and **Butylparaben-13C6**.
- Data Analysis:
 - Quantify the amount of Butylparaben in the sample by comparing the peak area of the analyte to the peak area of the **Butylparaben-13C6** internal standard.
 - The use of the stable isotope-labeled internal standard corrects for any sample loss during preparation and for variations in instrument response.



[Click to download full resolution via product page](#)

Caption: Workflow for quantifying Butylparaben using a labeled internal standard.

Biological Context of Unlabeled Butylparaben

While **Butylparaben-13C6** is primarily used for analytical purposes, its unlabeled counterpart, Butylparaben, has been studied for its biological effects. Parabens are effective antimicrobial preservatives used in cosmetics, pharmaceuticals, and some foods.^{[7][8]} However, some studies have investigated their potential as endocrine disruptors due to their ability to exhibit weak estrogenic activity.^{[10][11]} Butylparaben has been shown to bind to estrogen receptors, though with a much lower affinity than estradiol.^[12] The exact mechanism of paraben activity is not fully understood but is thought to involve the inhibition of DNA and RNA synthesis.^[7] These biological considerations are important in the broader context of paraben safety assessments, for which accurate quantification using tools like **Butylparaben-13C6** is essential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butyl Paraben-13C6 | C11H14O3 | CID 117065204 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. clearsynth.com [clearsynth.com]
- 3. Butyl Paraben-13C6 | CAS 1416711-53-9 | LGC Standards [lgcstandards.com]
- 4. echemi.com [echemi.com]
- 5. Butyl Paraben-13C6 | 1416711-53-9 [amp.chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. BUTYLPARABEN - Ataman Kimya [atamanchemicals.com]
- 8. Butylparaben - Wikipedia [en.wikipedia.org]
- 9. ovid.com [ovid.com]
- 10. rivm.nl [rivm.nl]
- 11. researchgate.net [researchgate.net]

- 12. Final amended report on the safety assessment of Methylparaben, Ethylparaben, Propylparaben, Isopropylparaben, Butylparaben, Isobutylparaben, and Benzylparaben as used in cosmetic products - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide to Butylparaben-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590557#butylparaben-13c6-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com